

Personal protective equipment for handling Methyl 2-furoate

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Compound of Interest

Compound Name: Methyl 2-furoate

Cat. No.: B042507

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Essential Safety and Handling Guide for Methyl 2-furoate

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **Methyl 2-furoate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-furoate is a combustible liquid that is toxic if swallowed, harmful in contact with skin, and can cause serious skin and eye irritation.[1][2][3] It may also cause respiratory irritation and is a lachrymator, meaning it can cause tearing.[1][4] Adherence to the following PPE guidelines is mandatory.

Table 1: Personal Protective Equipment (PPE) for **Methyl 2-furoate**

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles / Face Shield	Tightly fitting safety goggles with side-shields or a full-face shield are required.[1][2][3][5][6][7]
Skin	Chemical Resistant Gloves & Lab Coat	Wear chemical impermeable gloves and appropriate protective clothing to prevent skin exposure.[1][2][5]
Respiratory	Respirator	A NIOSH/MSHA approved respirator or a full-face respirator should be used if exposure limits are exceeded or irritation occurs.[1][2][6] An organic vapor filter (Type A, Brown) is recommended.[2]

Quantitative Data for Methyl 2-furoate

A summary of key quantitative data for **Methyl 2-furoate** is provided below for easy reference.

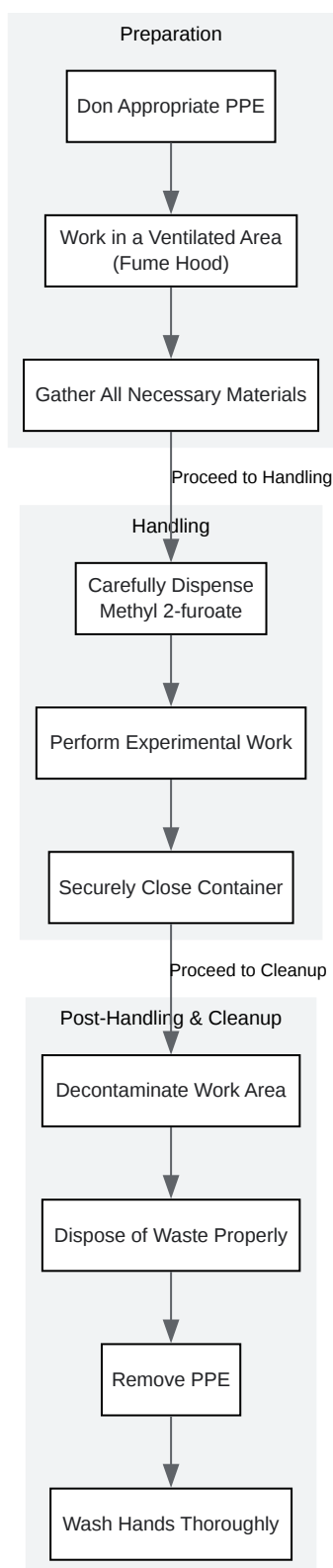
Table 2: Physical and Chemical Properties of **Methyl 2-furoate**

Property	Value
Flash Point	73 °C (163.4 °F) - closed cup[3][7]
Boiling Point	181 °C[3][7][8]
Density	1.179 g/mL at 25 °C[7]
UN Number	2810[1][3]

Operational and Disposal Plans

Standard Operating Procedure for Handling Methyl 2-furoate

The following diagram outlines the standard procedure for the safe handling of **Methyl 2-furoate** in the laboratory.

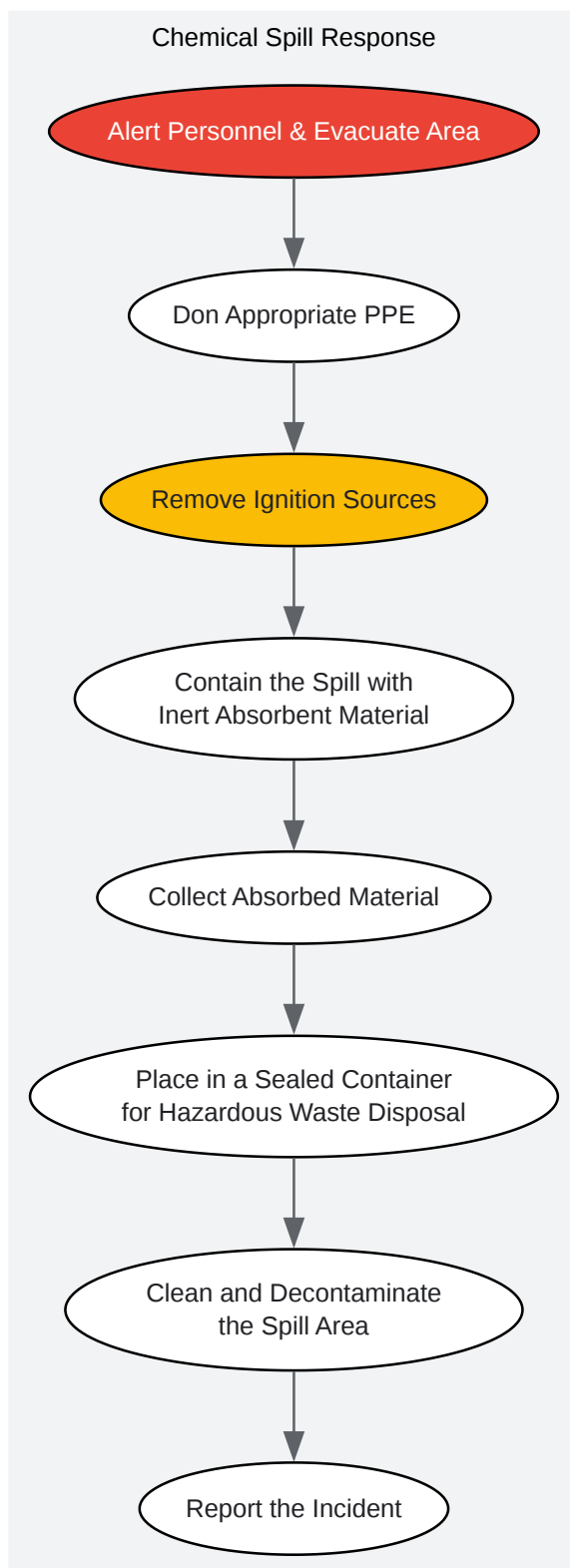


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Caption: Standard Operating Procedure for **Methyl 2-furoate**.

Emergency Protocol: Chemical Spill Response

In the event of a **Methyl 2-furoate** spill, follow the procedural workflow below.



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Caption: **Methyl 2-furoate** Spill Response Workflow.

First Aid Measures

Immediate first aid is crucial in case of exposure.

Table 3: First Aid Procedures for **Methyl 2-furoate** Exposure

Exposure Route	First Aid Action
Ingestion	Immediately call a poison center or doctor. Rinse mouth with water. Do NOT induce vomiting.[1][2][3]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1][3] Remove contaminated clothing.[1] Seek medical attention if irritation develops.[3][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[1][3][4] Remove contact lenses, if present and easy to do.[1][3] Continue rinsing and seek medical attention if irritation persists.[3][4]
Inhalation	Move the person to fresh air.[1][4] If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration.[1] Seek immediate medical attention.

Storage and Disposal Plan

Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[1][2][3][5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][2][3][5]

- The storage area should be locked and secure.[1][3]
- Incompatible materials to avoid include strong oxidizing agents, strong bases, and strong reducing agents.[5][9]

Disposal:

- Disposal of **Methyl 2-furoate** and its containers must be done through an approved waste disposal plant.[3][5]
- Alternatively, the material can be sent to a licensed chemical destruction facility or be disposed of by controlled incineration with flue gas scrubbing.[1]
- Empty containers should be triply rinsed (or equivalent) before being offered for recycling or reconditioning.[1]
- Do not allow the chemical to enter drains or waterways.[1][4]

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